

# literature review of N-Phenyltriflamide applications and limitations

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## Compound of Interest

Compound Name: *1,1,1-Trifluoro-n-phenylmethanesulfonamide*

Cat. No.: *B1194102*

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## N-Phenyltriflimide: A Comparative Guide for Synthetic Chemists

For researchers, scientists, and drug development professionals, the selection of an appropriate triflating agent is a critical decision in the synthesis of complex molecules. N-Phenyl-bis(trifluoromethanesulfonimide), also known as N-Phenyltriflimide or PhNTf<sub>2</sub>, has emerged as a significant reagent for the introduction of the trifluoromethanesulfonyl (triflyl) group. This guide provides a comprehensive literature review of its applications and limitations, offering a comparative analysis with alternative reagents, supported by experimental data.

N-Phenyltriflimide is a stable, crystalline, and easy-to-handle triflating agent, presenting a milder and often more selective alternative to the highly reactive trifluoromethanesulfonic anhydride (Tf<sub>2</sub>O). Its primary utility lies in the conversion of phenols, amines, and carbonyl compounds into their corresponding triflates. These triflates are excellent leaving groups, rendering the substrates activated for subsequent nucleophilic substitution and, most notably, palladium-catalyzed cross-coupling reactions such as the Suzuki and Stille couplings.

## Comparison of N-Phenyltriflimide with Other Triflating Agents

The choice of a triflating agent is often a trade-off between reactivity, selectivity, and handling convenience. N-Phenyltriflimide distinguishes itself from the more traditional triflic anhydride

(Tf<sub>2</sub>O) and other reagents like Comins' reagent.

Reagent	Structure	Key Advantages	Key Limitations
N-Phenyltriflimide	C <sub>8</sub> H <sub>5</sub> F <sub>6</sub> NO <sub>4</sub> S <sub>2</sub>	- Stable, non-hygroscopic solid, easy to handle- Milder and more selective than Tf <sub>2</sub> O- Often provides	

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